Unveiling the Molecular Architecture of Dracoflavan C1: A Spectroscopic Guide for Researchers

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Compound of Interest

Compound Name:	*Dracoflavan C1*
CAS No.:	*194794-49-5*
Cat. No.:	*B1649316*

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An In-depth Technical Guide on the Structural Elucidation of a Novel A-type Deoxyproanthocyanidin

For researchers, scientists, and professionals in drug development, the precise structural characterization of novel natural products is a critical step in understanding their therapeutic potential. **Dracoflavan C1**, an A-type deoxyproanthocyanidin isolated from "Dragon's Blood" resin, represents a class of flavonoids with promising biological activities.[1] This guide provides a comprehensive technical overview of the spectroscopic data and methodologies employed in the structural elucidation of **Dracoflavan C1**, with a focus on Mass Spectrometry (MS) and Nuclear Magnetic Resonance (NMR) spectroscopy.

I. Determining the Molecular Blueprint: High-Resolution Mass Spectrometry (HRMS)

The initial step in the structural analysis of an unknown compound is the determination of its molecular formula. High-Resolution Mass Spectrometry provides the necessary mass accuracy

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to confidently assign an elemental composition.

The "Why" Behind the Method: Causality in Experimental Choice

Electrospray Ionization (ESI) is chosen as the ionization technique due to its soft nature, which minimizes fragmentation and preserves the molecular ion, a crucial piece of information for determining the molecular weight. When coupled with a high-resolution mass analyzer like a Time-of-Flight (TOF) or Orbitrap, it allows for the measurement of the mass-to-charge ratio (m/z) with exceptional precision, typically to four or five decimal places. This level of accuracy is essential to distinguish between different molecular formulas that may have the same nominal mass.

Experimental Protocol: High-Resolution Electrospray Ionization Mass Spectrometry (HR-ESI-MS)

- Sample Preparation: A solution of purified **Dracoflavan C1** is prepared at a low concentration (typically 1-10 µg/mL) in a solvent compatible with mass spectrometry, such as methanol or acetonitrile, often with the addition of a small percentage of formic acid to promote protonation.

- Instrumentation: A high-resolution mass spectrometer (e.g., Q-TOF, Orbitrap) is calibrated using a known standard to ensure high mass accuracy.

- Infusion and Ionization: The sample solution is introduced into the ESI source at a constant flow rate. A high voltage is applied to the ESI needle, creating a fine spray of charged droplets. As the solvent evaporates, the analyte molecules become charged, typically forming protonated molecules $[M+H]^+$ in positive ion mode.

- Mass Analysis: The ions are guided into the mass analyzer, where their m/z is measured with high resolution and accuracy.

- Data Processing: The measured exact mass of the molecular ion is used to calculate the elemental composition using specialized software. The software generates a list of possible molecular formulas within a specified mass tolerance (typically <5 ppm), and the most plausible formula is selected based on chemical sense and other available data.

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Data Summary: **Dracoflavan C1** Mass Spectrometric Data

Ion Species	Experimental m/z	Calculated m/z for $C_{34}H_{30}O_7$
$[M+H]^+$	567.2013	567.2019

The close correlation between the experimental and calculated mass-to-charge ratio confirms the molecular formula of **Dracoflavan C1** as $C_{34}H_{30}O_7$.

II. Assembling the Puzzle: Structural Elucidation by Nuclear Magnetic Resonance (NMR) Spectroscopy

While mass spectrometry provides the molecular formula, NMR spectroscopy reveals the intricate connectivity of atoms within the molecule, allowing for the complete structural assignment.

The "Why" Behind the Method: A Multi-faceted Approach

A combination of one-dimensional (^1H and ^{13}C) and two-dimensional (COSY, HSQC, HMBC) NMR experiments is essential for solving the structure of a complex molecule like **Dracoflavan C1**.

- ^1H NMR: Provides information on the number of different types of protons and their neighboring protons through spin-spin coupling.
- ^{13}C NMR: Reveals the number of non-equivalent carbons in the molecule.
- COSY (Correlation Spectroscopy): Establishes proton-proton (^1H-^1H) correlations between coupled protons, helping to identify spin systems within the molecule.
- HSQC (Heteronuclear Single Quantum Coherence): Correlates protons directly to their attached carbons (^1JCH), providing a direct link between the ^1H and ^{13}C spectra.

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- HMBC (Heteronuclear Multiple Bond Correlation): This is arguably the most powerful experiment for structure elucidation, as it reveals long-range correlations (typically 2-3 bonds) between protons and carbons. These correlations are crucial for connecting the individual spin systems and functional groups to build the complete molecular structure.

Experimental Protocol: NMR Spectroscopic Analysis

- Sample Preparation: A sufficient amount of purified **Dracoflavan C1** (typically 5-10 mg) is dissolved in a deuterated solvent (e.g., acetone-d_6 or methanol-d_4) and transferred to a 5 mm NMR tube.
- Instrumentation: NMR spectra are recorded on a high-field spectrometer (e.g., 500 or 600 MHz for ^{1}H frequency).
- Data Acquisition:
  - ^{1}H NMR: A standard pulse sequence is used to acquire the proton spectrum.
  - ^{13}C NMR: A proton-decoupled pulse sequence is used to obtain a spectrum with single lines for each carbon.
  - 2D NMR: Standard pulse sequences for COSY, HSQC, and HMBC are employed. The parameters for the HMBC experiment are optimized to detect correlations over a range of coupling constants (typically with a long-range coupling delay set to observe correlations of 4-10 Hz).
- Data Processing and Interpretation: The acquired data are processed using specialized software. The spectra are referenced to the residual solvent signal. The interpretation involves the systematic analysis of all spectra to assign every proton and carbon signal and to piece together the molecular structure based on the observed correlations.

Spectroscopic Data for **Dracoflavan C1**

The following tables summarize the ^{1}H and ^{13}C NMR data for **Dracoflavan C1**, which were crucial for its structural assignment.[1]

Table 1: ^{1}H NMR Data of **Dracoflavan C1** (in acetone-d_6)

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Proton	Chemical Shift (δ) ppm	Multiplicity	J (Hz)
H-2	4.89	d	8.0
H-3	4.21	m	
H-4α	2.65	dd	16.5, 5.5
H-4β	2.95	dd	16.5, 8.0
H-6	6.13	d	2.2
H-8	6.09	d	2.2
H-2'	7.38	d	8.5
H-3'	6.88	d	8.5
H-5'	6.88	d	8.5
H-6'	7.38	d	8.5
H-2''	4.78	dd	9.5, 6.0
H-3''	2.05	m	
H-4''α	2.75	m	
H-4''β	2.85	m	
H-8''	6.25	s	
H-2'''	7.25	d	8.0
H-3'''	6.80	d	8.0
H-5'''	6.80	d	8.0
H-6'''	7.25	d	8.0
6''-Me	2.12	s	

Table 2: ^{13}C NMR Data of **Dracoflavan C1** (in acetone-d_6)

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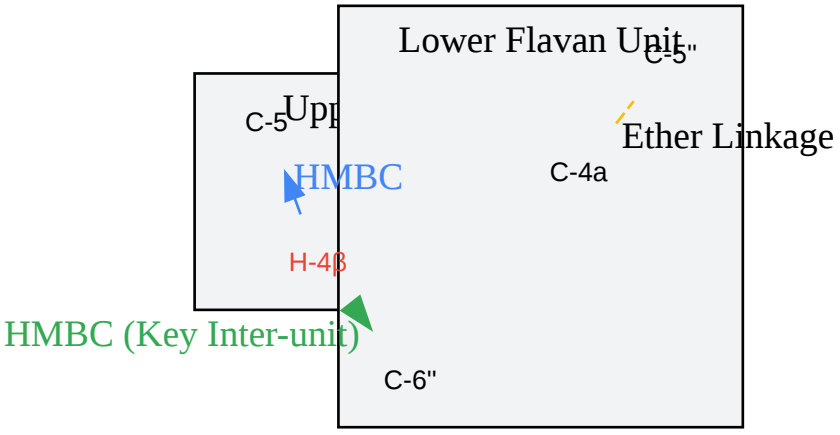
Carbon	Chemical Shift (δ) ppm
C-2	84.1
C-3	67.9
C-4	28.6
C-4a	102.5
C-5	158.0
C-6	96.2
C-7	158.5
C-8	97.5
C-8a	155.8
C-1'	132.1
C-2'	128.8
C-3'	115.8
C-4'	158.2
C-5'	115.8
C-6'	128.8
C-2''	79.8
C-3''	32.5
C-4''	22.1
C-4a''	110.2
C-5''	154.2
C-6''	108.8
C-7''	156.0
C-8''	104.5

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C-8a"	154.5
C-1"'	139.5
C-2"'	127.8
C-3"'	115.5
C-4"'	156.5
C-5"'	115.5
C-6"'	127.8
6"-Me	16.5

Visualizing the Connectivity: Key HMBC Correlations

The A-type linkage in **Dracoflavan C1**, which involves both a C-C and an ether bond between the two flavan units, is a key structural feature. The following diagram illustrates the crucial long-range correlations observed in the HMBC spectrum that establish this linkage.



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Caption: Key HMBC correlation from H-4β to C-6" and the ether linkage between C-4a and C-5" define the A-type proanthocyanidin structure of **Dracoflavan C1**.

III. Conclusion

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The structural elucidation of **Dracoflavan C1** is a testament to the power of modern spectroscopic techniques. High-resolution mass spectrometry provides the molecular formula with high confidence, laying the foundation for the detailed structural work. A comprehensive suite of NMR experiments, particularly the 2D HMBC experiment, allows for the complete and unambiguous assignment of the complex A-type deoxyproanthocyanidin structure. This guide provides a framework for researchers to understand the principles and methodologies involved in the characterization of novel, complex natural products.

References

- Arnone, A., Nasini, G., Vajna de Pava, O., & Merlini, L. (1997). Constituents of Dragon's Blood. 5. Dracoflavans B1, B2, C1, C2, D1, and D2, new A-type deoxyproanthocyanidins. Journal of Natural Products, 60(10), 971–975. [Link]

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Sources

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